

Stability and Storage of N-Boc-3-aminophenylacetic Acid: A Technical Guide

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Compound of Interest

Compound Name: *N-Boc-3-aminophenylacetic Acid*

Cat. No.: B053512

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **N-Boc-3-aminophenylacetic acid**, a key intermediate in pharmaceutical synthesis. Understanding the stability profile of this compound is critical for ensuring its quality, purity, and performance in drug development and manufacturing processes.

Core Stability Characteristics

N-Boc-3-aminophenylacetic acid is generally stable under recommended storage conditions. [1] The tert-butyloxycarbonyl (Boc) protecting group is known for its stability towards most nucleophiles and bases, making it a versatile choice in multi-step syntheses.[1][2][3] However, the primary liabilities of the Boc group are its sensitivity to acidic conditions and high temperatures, which can lead to its cleavage.[4][5][6][7]

Storage Recommendations

For optimal stability, **N-Boc-3-aminophenylacetic acid** should be stored in a well-closed container in a dry and cool place. Several suppliers recommend specific temperature ranges for long-term storage, including room temperature, 2-8°C, and 0-8°C. To ensure maximum shelf life, storage at refrigerated temperatures (2-8°C) is advisable. The compound is typically supplied as a light brown to brown or off-white powder or crystals.[8][9]

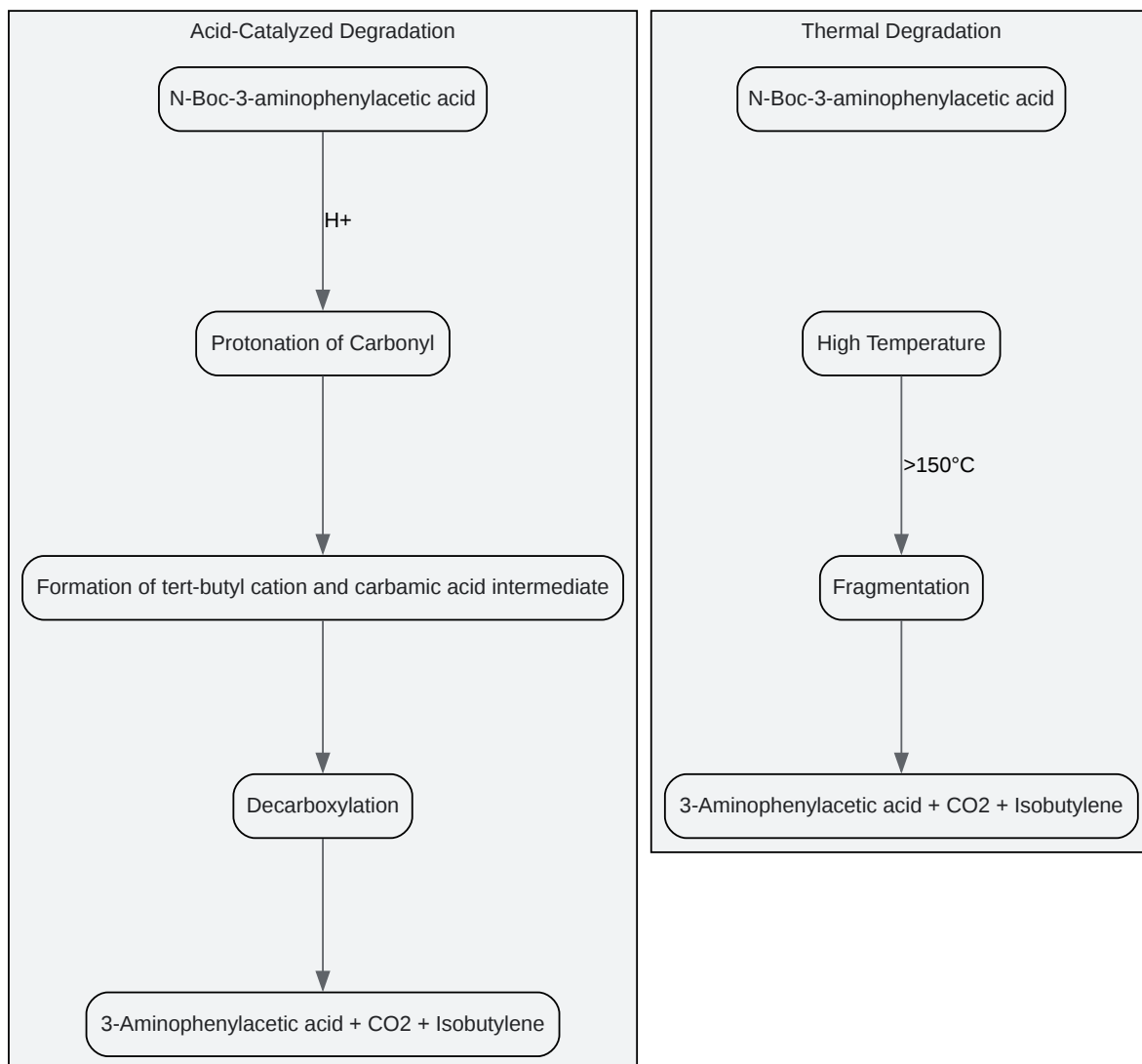
Quantitative Stability Data

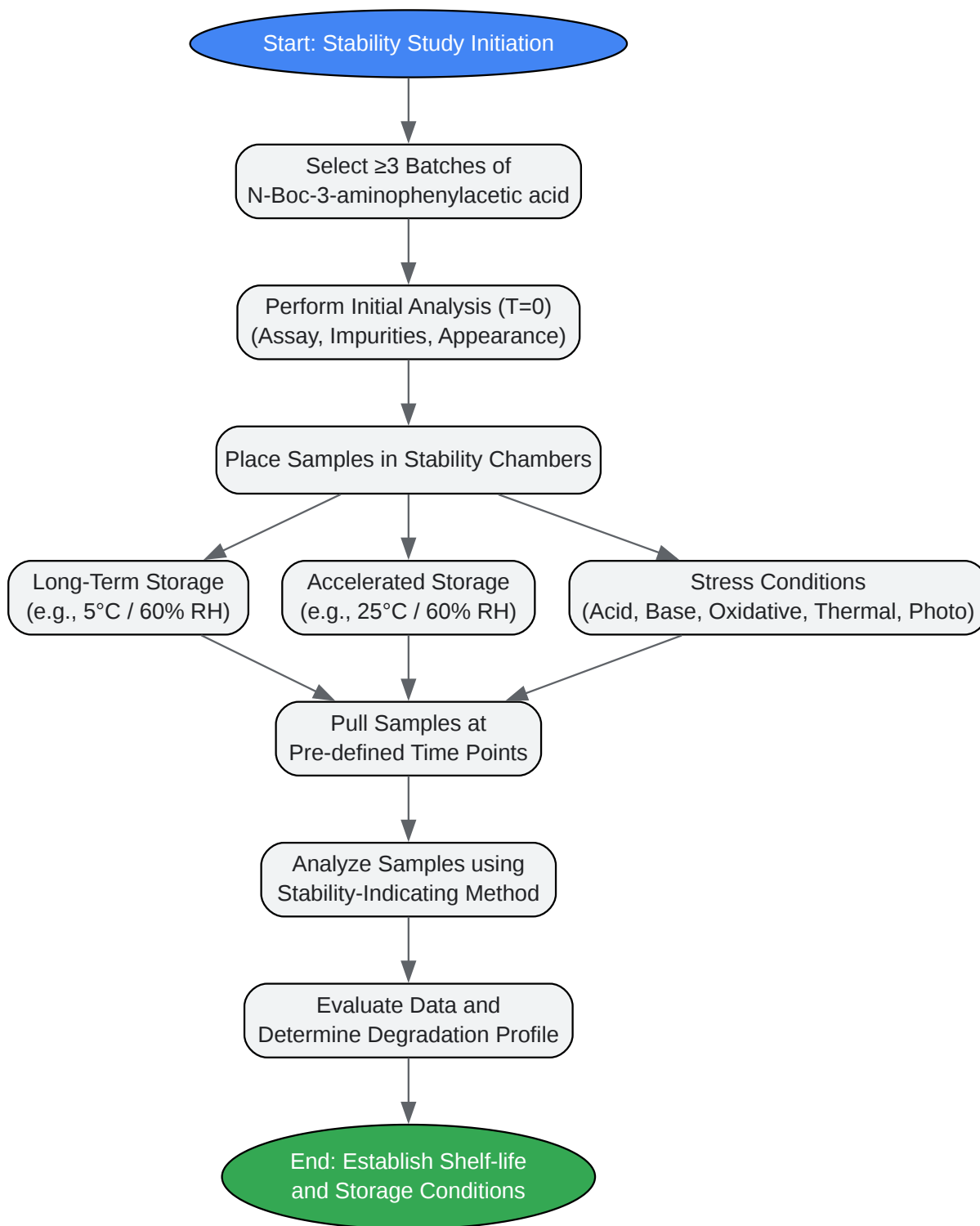
While specific public stability data for **N-Boc-3-aminophenylacetic acid** is limited, the following table provides an illustrative summary of expected stability based on the known behavior of Boc-protected amino acids under various stress conditions. These values are intended to serve as a guideline for handling and experimental design.

| Condition | Parameter | Specification (Illustrative) | Potential Degradation |
|---|--------------------------|------------------------------|-------------------------|
| Long-Term Storage | Temperature | 2-8°C | Assay: ≥98.0% |
| Humidity | <60% RH | Total Impurities: ≤1.0% | |
| Accelerated Storage | Temperature | 25°C | Assay: ≥97.0% |
| Humidity | 60% RH | Total Impurities: ≤1.5% | |
| Stress Conditions | Acidic (e.g., 0.1 M HCl) | Room Temperature | Significant degradation |
| Basic (e.g., 0.1 M NaOH) | Room Temperature | Assay: ≥98.0% | |
| Oxidative (e.g., 3% H ₂ O ₂) | Room Temperature | Assay: ≥97.5% | |
| Thermal | 60°C | Assay: ≥97.0% | |
| Photostability (ICH Q1B) | Visible & UV Light | Assay: ≥98.0% | |

Degradation Pathways

The primary degradation pathway for **N-Boc-3-aminophenylacetic acid** is the acid-catalyzed cleavage of the Boc protecting group. This reaction proceeds via protonation of the carbamate carbonyl, followed by the loss of the stable tert-butyl cation, which then forms isobutylene and a proton. The resulting carbamic acid is unstable and decarboxylates to yield 3-aminophenylacetic acid. Thermal degradation can also occur at elevated temperatures, likely proceeding through a similar fragmentation mechanism.





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References

- 1. Boc-Protected Amino Groups [organic-chemistry.org]
- 2. science.gsfc.nasa.gov [science.gsfc.nasa.gov]
- 3. aaep.bocsci.com [aaep.bocsci.com]
- 4. Kinetics and mechanism of N-Boc cleavage: evidence of a second-order dependence upon acid concentration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Thermal Methods - Wordpress [reagents.acsgcipr.org]
- 8. Thieme E-Books & E-Journals [thieme-connect.de]
- 9. 3-Aminophenylacetic acid, N-BOC protected CAS#: 123036-51-1 [m.chemicalbook.com]
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